

Application Note: Analysis of Myclobutanil in Tomatoes using the QuEChERS Method

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Myclobutanil*

Cat. No.: *B10753111*

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Introduction

Myclobutanil is a widely used fungicide in agriculture to control a variety of fungal diseases in fruits and vegetables, including tomatoes. Its presence in food commodities needs to be monitored to ensure consumer safety and compliance with regulatory limits. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined and efficient approach for the extraction and cleanup of pesticide residues from food matrices. This application note provides a detailed protocol for the determination of **myclobutanil** in tomatoes using a modified QuEChERS method coupled with Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Quantitative Data Summary

The performance of this method for the analysis of **myclobutanil** in various tomato matrices is summarized in the table below. The data demonstrates good accuracy and precision, with recovery rates falling within acceptable international standards.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Matrix	Spiked Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)
Tomato	0.01	82	9.1
0.1	95	4.5	8.8
0.5	102	1.2	
Tomato Juice	0.01	85	8.8
0.1	98	3.6	7.9
0.5	101	2.5	
Tomato Seeds	0.01	88	7.9
0.1	99	2.8	1.8
0.5	100	1.8	

Method Validation Parameters^[1]

- Linearity: A good linear relationship was obtained in the range of 0.001 µg/mL to 0.1 µg/mL.
- Limit of Detection (LOD): 0.0003 mg/kg
- Limit of Quantification (LOQ): 0.001 mg/kg

Experimental Protocol

This protocol details the modified QuEChERS procedure for the extraction and cleanup of **myclobutanil** residues from tomatoes for subsequent UPLC-MS/MS analysis.^[1]

1. Sample Preparation

1.1. Homogenize a representative sample of tomatoes to a uniform paste. 1.2. Weigh 5 g of the homogenized tomato sample into a 50 mL centrifuge tube.

2. Extraction

2.1. Add 5 g of sodium chloride (NaCl) to the centrifuge tube containing the sample. 2.2. Add 10 mL of acetonitrile. 2.3. Cap the tube and vortex vigorously for 5 minutes at 2500 rpm using an advanced multi-tube vortexer. 2.4. Centrifuge the sample for 5 minutes at 8000 rpm.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

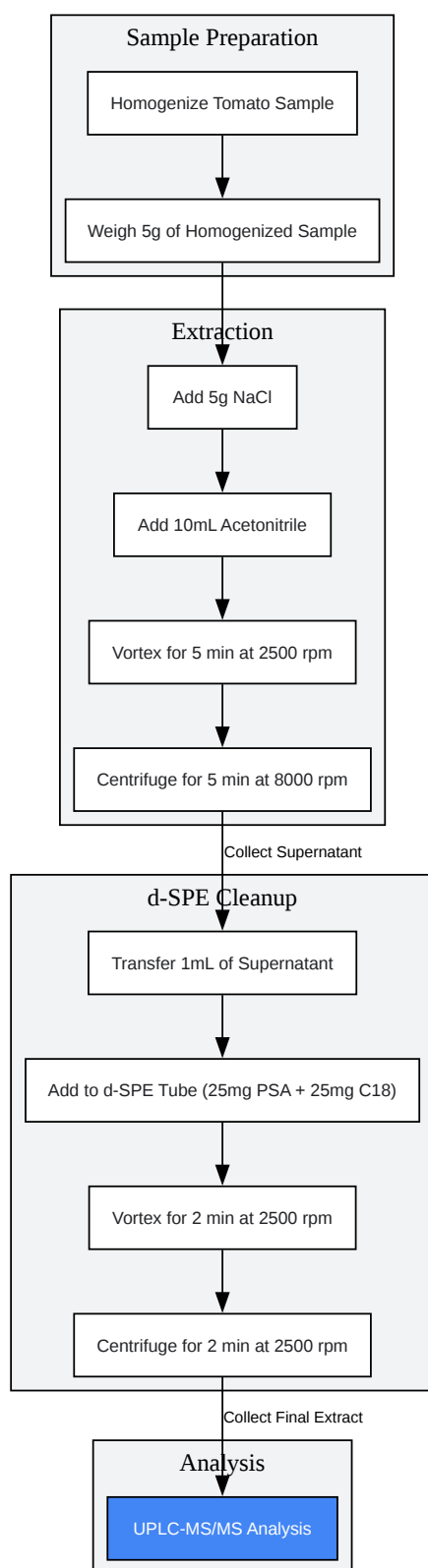
3.1. Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL QuEChERS dispersive tube. 3.2. The dispersive tube should contain 25 mg of Primary Secondary Amine (PSA) and 25 mg of C18. 3.3. Vortex the d-SPE tube for 2 minutes at 2500 rpm. 3.4. Centrifuge for 2 minutes at 2500 rpm. 3.5. The resulting supernatant is ready for UPLC-MS/MS analysis.

4. UPLC-MS/MS Analysis

The analysis of **myclobutanil** is performed using a UPLC-MS/MS system. The specific parameters for the instrument should be optimized for the target analyte.

Experimental Workflow

The following diagram illustrates the key steps of the QuEChERS method for **myclobutanil** analysis in tomatoes.



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Caption: QuEChERS workflow for **myclobutanil** analysis in tomatoes.

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- To cite this document: BenchChem. [Application Note: Analysis of Myclobutanil in Tomatoes using the QuEChERS Method]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10753111#quechers-method-for-myclobutanil-analysis-in-tomatoes]

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